

solubility of 2-Methoxy-5-nitrobenzotrifluoride in organic solvents

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Compound of Interest

Compound Name: 2-Methoxy-5-nitrobenzotrifluoride

Cat. No.: B1294411

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An In-depth Technical Guide to the Solubility of **2-Methoxy-5-nitrobenzotrifluoride** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the known solubility characteristics of **2-Methoxy-5-nitrobenzotrifluoride** (CAS No. 654-76-2). While specific quantitative solubility data across a broad range of organic solvents is not extensively published, this document compiles available qualitative information, key physicochemical properties, and standardized experimental protocols for determining solubility. This guide is intended to serve as a foundational resource for laboratory professionals engaged in synthesis, formulation, and drug development who require an understanding of this compound's behavior in various solvent systems.

Physicochemical Properties of 2-Methoxy-5-nitrobenzotrifluoride

A thorough understanding of a compound's physical and chemical properties is essential for predicting its solubility and handling characteristics. **2-Methoxy-5-nitrobenzotrifluoride** is a chemical intermediate utilized in the synthesis of pharmaceuticals, agrochemicals, and dyes[1][2]. Its key properties are summarized below.

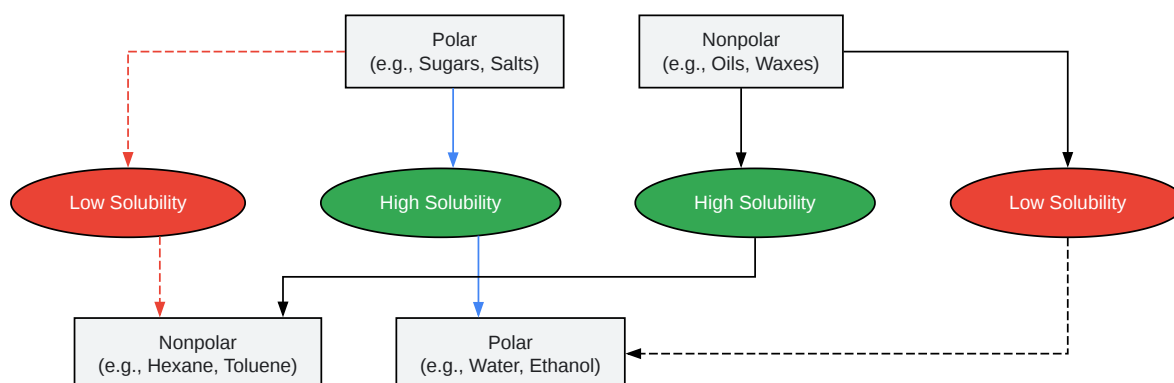
Property	Value	Reference
CAS Number	654-76-2	[1][3]
Molecular Formula	C ₈ H ₆ F ₃ NO ₃	[1][3][4]
Molecular Weight	221.13 g/mol	[1][3][4]
Appearance	White to light yellow crystalline powder	[1][2]
Melting Point	79-81 °C	[1][4]
Boiling Point	~267.2 °C at 760 mmHg	[1]
Density	~1.45 g/cm ³	[5]

Solubility Profile

The molecular structure of **2-Methoxy-5-nitrobenzotrifluoride**, which includes a lipophilic trifluoromethyl group, suggests a preference for organic solvents over aqueous media[1]. The available data, while qualitative, supports this assessment.

Solvent	Solubility	Reference
Water	Insoluble / Low	[5]
Dichloromethane	Soluble	[5]
Chloroform	Soluble	[5]
Toluene	Soluble	[5]
Ethanol	Soluble	[5]
Ether	Soluble	[5]

The principle of "like dissolves like" is a fundamental guideline for predicting solubility. This principle states that substances with similar polarities are more likely to be soluble in one another[6][7]. The diagram below illustrates this relationship.



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Caption: The "Like Dissolves Like" principle of solubility.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise, quantitative solubility data, a standardized experimental method is required. The isothermal shake-flask method is a widely accepted and reliable technique for determining the solubility of a solid compound in a solvent.

Objective: To determine the saturation solubility of **2-Methoxy-5-nitrobenzotrifluoride** in a selected organic solvent at a constant temperature.

Materials:

- **2-Methoxy-5-nitrobenzotrifluoride** ($\geq 99.0\%$ purity)[[1](#)]
- Selected organic solvent (analytical grade)
- Scintillation vials or flasks with airtight caps

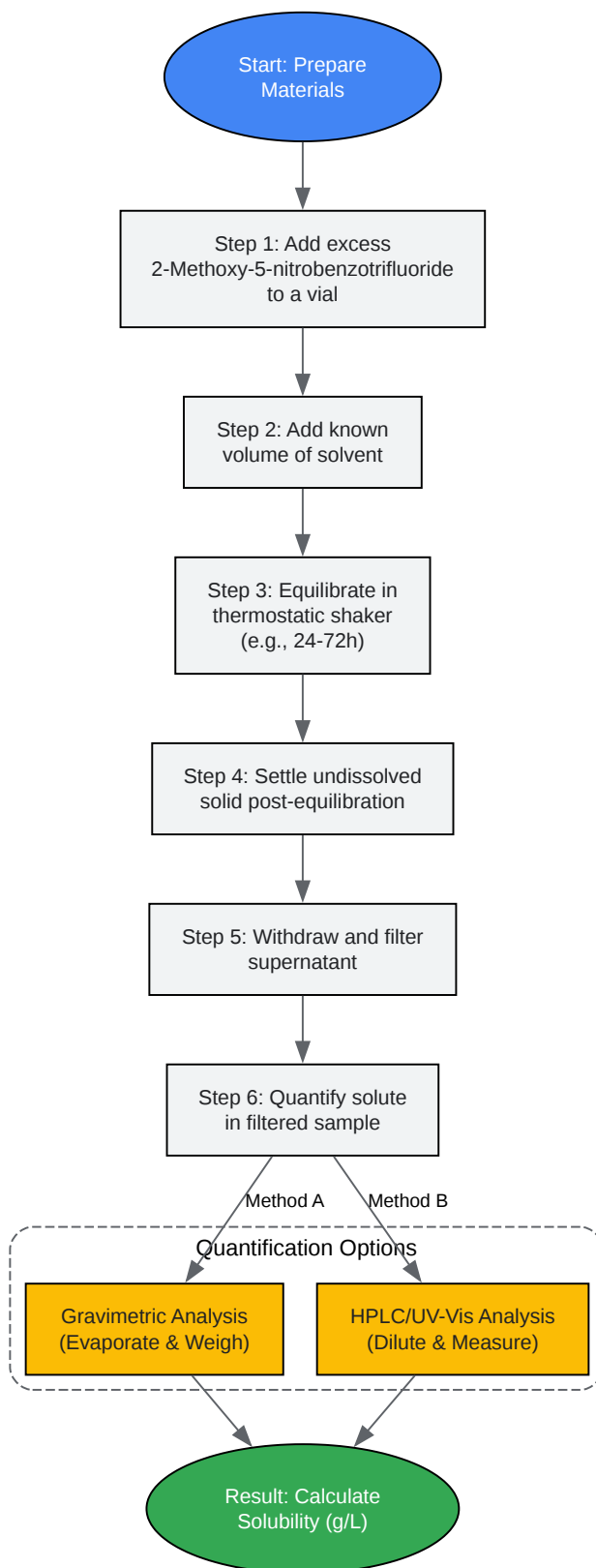
- Thermostatic shaker bath or incubator
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Quantification instrument (e.g., UV-Vis Spectrophotometer or HPLC)

Methodology:

- Preparation: Add an excess amount of solid **2-Methoxy-5-nitrobenzotrifluoride** to a pre-weighed vial. The excess solid is crucial to ensure a saturated solution is achieved.
- Solvent Addition: Add a known volume or mass of the selected organic solvent to the vial.
- Equilibration: Securely cap the vial and place it in a thermostatic shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Allow the mixture to shake for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute[6].
- Phase Separation: After equilibration, allow the vial to rest in the temperature-controlled bath for several hours to permit the undissolved solid to settle.
- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately pass the sample through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microcrystals.
- Quantification:
 - Gravimetric Method: Evaporate the solvent from the volumetric flask under vacuum or in a fume hood and weigh the remaining solid residue.
 - Spectroscopic/Chromatographic Method: Dilute the filtered sample to a known concentration within the calibrated range of an analytical instrument (e.g., HPLC). Calculate the original concentration based on the dilution factor.

- Calculation: Express the solubility in desired units, such as g/100 mL or mol/L.

The workflow for this experimental protocol is visualized in the diagram below.



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Caption: Experimental workflow for solubility determination.

Conclusion

2-Methoxy-5-nitrobenzotrifluoride is a crystalline solid with good solubility in common polar and non-polar organic solvents and low solubility in water. For applications requiring precise solubility values, the isothermal shake-flask method detailed in this guide provides a robust and reliable framework for experimental determination. Researchers are advised to perform these measurements for their specific solvent systems and conditions to ensure accuracy in their work.

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